Cross-Validation of Experimental and Theoretical Properties of Tetravinylsilane: A Comparative Guide

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Compound of Interest		
Compound Name:	Tetravinylsilane	
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This guide provides a comprehensive comparison of the experimental and theoretical properties of **Tetravinylsilane** (TVS), a versatile organosilicon compound. By cross-validating experimental data with computational models, we aim to offer a deeper understanding of its molecular structure and characteristics, which is crucial for its application in materials science and as a precursor in chemical synthesis.

Physical and Spectroscopic Properties: A Side-by-Side Comparison

The following tables summarize the key experimental and theoretical properties of **Tetravinylsilane**. Experimental data has been compiled from various reputable sources, while theoretical values are typically derived from Density Functional Theory (DFT) calculations, a common computational method for predicting molecular properties.

Table 1: Physical Properties of **Tetravinylsilane**

Property	Experimental Value	Theoretical Value
Boiling Point	130-131 °C	Not available
Density	0.800 g/mL at 25 °C	Not available
Refractive Index	1.461 at 20 °C	Not available

Table 2: ^{1}H NMR Spectroscopic Data for **Tetravinylsilane**

Proton	Experimental Chemical Shift (δ, ppm)
=CH-	6.12 (m)
=CH$_2$	5.95 (m)

Table 3: ^{13}C NMR Spectroscopic Data for **Tetravinylsilane**

Carbon	Experimental Chemical Shift (δ, ppm)
=CH-	135.2
=CH$_2$	134.3

Table 4: Infrared (IR) Vibrational Frequencies for **Tetravinylsilane**

Vibrational Mode	Experimental Frequency (cm^{-1})
C-H stretch (vinyl)	~3050
C=C stretch (vinyl)	~1600
Si-C stretch	~950
C-H bend (vinyl)	~1400, ~1010

Table 5: Raman Spectroscopy Data for **Tetravinylsilane**

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Vibrational Mode	Experimental Frequency (cm^{-1})
C=C stretch (vinyl)	Strong peak around 1600
Si-C stretch	Moderate peak around 950

Experimental Protocols

Detailed methodologies are essential for the replication and verification of experimental findings. Below are the standard protocols for determining the key properties of **Tetravinylsilane**.

Determination of Boiling Point (Thiele Tube Method)

The boiling point of **Tetravinylsilane** can be accurately determined using the Thiele tube method.

Procedure:

- A small amount of **Tetravinylsilane** is placed in a small test tube.

- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.

- The test tube is attached to a thermometer and placed in a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil).

- The Thiele tube is gently heated, and the temperature is monitored.

- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.

- Heating is then discontinued, and the liquid is allowed to cool.

- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.

Measurement of Density

The density of liquid **Tetravinylsilane** can be determined using a pycnometer or a digital density meter.

Procedure (using a pycnometer):

- A clean, dry pycnometer of a known volume is weighed.

- The pycnometer is filled with **Tetravinylsilane**, ensuring no air bubbles are present.

- The filled pycnometer is weighed again.

- The density is calculated by dividing the mass of the **Tetravinylsilane** by the volume of the pycnometer.

Measurement of Refractive Index

The refractive index of **Tetravinylsilane** is measured using an Abbe refractometer.

Procedure:

- The prism of the Abbe refractometer is cleaned with a suitable solvent (e.g., isopropanol) and allowed to dry.

- A few drops of **Tetravinylsilane** are placed on the surface of the prism.

- The prism is closed, and the light source is adjusted.

- The refractometer is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.

- The refractive index is read directly from the instrument's scale. The temperature should be noted as the refractive index is temperature-dependent.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H and ^{13}C NMR spectra are recorded on a standard NMR spectrometer.

Procedure:

- A small amount of **Tetravinylsilane** is dissolved in a deuterated solvent (e.g., $CDCl_3$).

- A small amount of a reference standard, typically tetramethylsilane (TMS), is added.

- The solution is transferred to an NMR tube.

- The NMR tube is placed in the spectrometer, and the magnetic field is shimmed to achieve homogeneity.

- The ^{1}H and ^{13}C NMR spectra are acquired using standard pulse sequences.

Infrared (IR) and Raman Spectroscopy

IR and Raman spectra provide information about the vibrational modes of the molecule.

Procedure (for IR):

- A drop of neat **Tetravinylsilane** is placed between two salt plates (e.g., NaCl or KBr).

- The plates are mounted in the sample holder of an FTIR spectrometer.

- The IR spectrum is recorded over the desired wavenumber range (typically 4000-400 cm^{-1}).

Procedure (for Raman):

- A small amount of **Tetravinylsilane** is placed in a glass capillary tube or a suitable sample holder.

- The sample is placed in the Raman spectrometer.

- The sample is irradiated with a monochromatic laser source, and the scattered light is collected and analyzed to generate the Raman spectrum.

Visualization of the Cross-Validation Workflow

The following diagram illustrates the logical workflow for the cross-validation of experimental and theoretical data for **Tetravinylsilane**.

Cross-Validation Workflow for Tetravinylsilane Properties
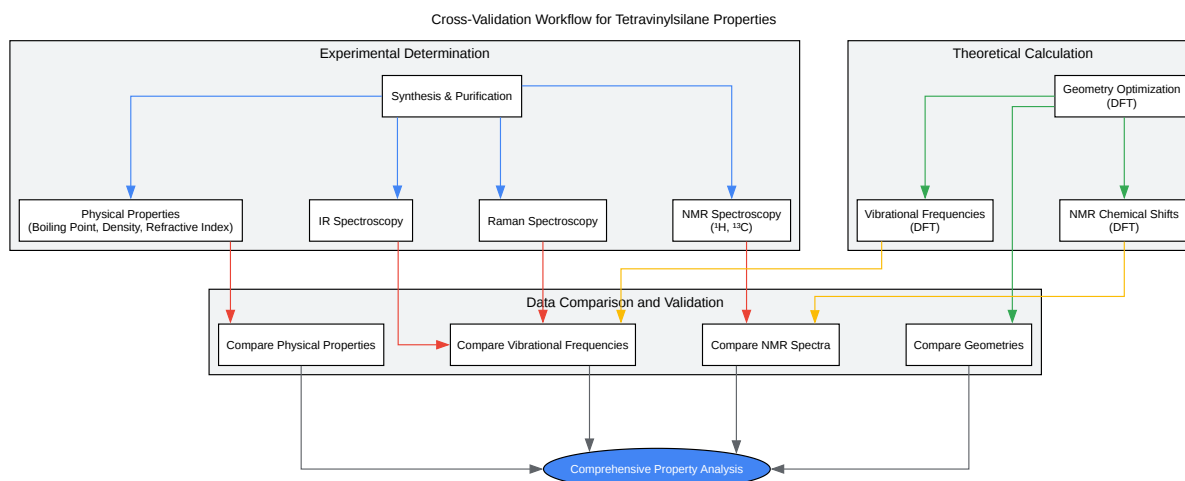
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Caption: Workflow for comparing experimental and theoretical data.

This guide serves as a valuable resource for researchers by providing a centralized and comparative overview of the key properties of **Tetravinylsilane**, supported by detailed experimental protocols. The cross-validation approach enhances the reliability of the data and provides a more complete understanding of the molecule's behavior.

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